

# An In-depth Technical Guide to Methyl 3-phenylpropionate

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## Compound of Interest

Compound Name: Methyl 3-phenylpropionate

Cat. No.: B140012

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CAS Number: 103-25-3

This technical guide provides a comprehensive overview of **methyl 3-phenylpropionate**, a significant ester in the fields of organic synthesis, fragrance, and flavor chemistry. This document is intended for researchers, scientists, and professionals in drug development and related industries, offering detailed information on its chemical and physical properties, synthesis, reactivity, and safety.

## Chemical and Physical Properties

**Methyl 3-phenylpropionate**, also known as methyl hydrocinnamate, is a colorless to pale yellow liquid with a characteristic sweet, fruity, and floral odor.<sup>[1][2]</sup> Its properties are summarized in the tables below for easy reference.

### Table 1: General and Physical Properties

Property	Value	Reference
CAS Number	103-25-3	[3]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub>	[1][3][4]
Molecular Weight	164.20 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[1][2]
Odor	Sweet, fruity, floral, honey-like	[1][2]
Density	1.043 g/mL at 25 °C	[2][5]
Boiling Point	238.5 °C at 760 mmHg	[4]
91-92 °C at 4 mmHg	[2][5]	
Melting Point	142-145 °C (This appears to be an outlier, likely for a related but different compound as it's a liquid at room temperature)	[2][4]
Flash Point	99.7 °C (212 °F)	[2][4]
Refractive Index (n <sup>20</sup> /D)	1.502	[2][4][5]
Vapor Pressure	0.0423 mmHg at 25 °C	[4]
Solubility	Soluble in organic solvents like chloroform and methanol; insoluble in water.	[1][2][5]

**Table 2: Identifiers and Descriptors**

Identifier/Descriptor	Value	Reference
IUPAC Name	methyl 3-phenylpropanoate	[3]
Synonyms	Methyl 3-phenylpropanoate, Methyl hydrocinnamate, Benzenepropanoic acid, methyl ester	[3]
InChI	InChI=1S/C10H12O2/c1-12-10(11)8-7-9-5-3-2-4-6-9/h2-6H,7-8H2,1H3	[1][3]
InChIKey	RPUSRLKKXPQSGP-UHFFFAOYSA-N	[1][3]
SMILES	<chem>COC(=O)CCC1=CC=CC=C1</chem>	[1][3]
LogP	1.79220	[4]

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **methyl 3-phenylpropionate**.

- Mass Spectrometry: The electron ionization (EI) mass spectrum shows characteristic peaks at m/z 104 (base peak), 91, 105, 164 (molecular ion), and 77.[3]

## Synthesis of Methyl 3-phenylpropionate

The most common method for the synthesis of **methyl 3-phenylpropionate** is the Fischer-Speier esterification of 3-phenylpropionic acid with methanol in the presence of an acid catalyst.[6]

## Experimental Protocol: Fischer-Speier Esterification

- Reactants: A mixture of 3-phenylpropionic acid, methanol, and a catalytic amount of concentrated sulfuric acid is prepared.[7]

- Reaction: The mixture is heated under reflux for several hours to drive the equilibrium towards the ester product.[\[7\]](#)
- Work-up: After cooling, the excess methanol is removed, and the residue is neutralized with a base such as sodium bicarbonate solution.[\[7\]](#)
- Extraction: The product is extracted from the aqueous layer using an organic solvent like ether.[\[7\]](#)
- Purification: The combined organic extracts are washed, dried, and the solvent is evaporated to yield the crude **methyl 3-phenylpropionate**. Further purification can be achieved by distillation under reduced pressure.[\[2\]](#)[\[7\]](#)

An alternative synthetic route involves the hydrogenation of methyl cinnamate.[\[5\]](#)

## Chemical Reactivity and Applications

The chemical reactivity of **methyl 3-phenylpropionate** is primarily centered around the ester functional group and the aromatic ring.

- Hydrolysis: As an ester, it can undergo hydrolysis under acidic or basic conditions to yield 3-phenylpropionic acid and methanol.[\[2\]](#)
- Electrophilic Aromatic Substitution: The benzene ring can undergo electrophilic substitution reactions, although the ester group is deactivating.[\[2\]](#)

Due to its pleasant aroma, **methyl 3-phenylpropionate** is widely used in the fragrance and food industries as a flavoring agent.[\[2\]](#)[\[3\]](#) It also serves as an intermediate in the synthesis of more complex organic molecules, including pharmaceuticals and other fine chemicals.[\[4\]](#)[\[5\]](#)

## Safety and Toxicology

**Methyl 3-phenylpropionate** is generally considered to have low toxicity. However, as with any chemical, appropriate safety precautions should be taken.

- Handling: Use in a well-ventilated area and avoid contact with skin, eyes, and clothing.[\[8\]](#) Personal protective equipment such as safety goggles and gloves is recommended.[\[9\]](#)

- Toxicity Data: Detailed toxicological studies are limited. The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has evaluated it and expressed no safety concern at current levels of intake when used as a flavoring agent.[3] There is no information available to suggest it is mutagenic, carcinogenic, or has reproductive effects.[10]

## Visualizations

### Chemical Structure of Methyl 3-phenylpropionate

Caption: 2D Chemical Structure of **Methyl 3-phenylpropionate**

It is important to note that while this guide provides a comprehensive overview, detailed experimental protocols for complex biological assays such as signaling pathway analysis are not applicable to a single chemical compound like **methyl 3-phenylpropionate**. Its biological activities would be explored in the context of specific cellular or in vivo studies, the protocols for which would be highly specific to the research question being investigated.

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## References

- 1. CAS 103-25-3: Methyl 3-phenylpropionate | CymitQuimica [cymitquimica.com]
- 2. zhishangchem.com [zhishangchem.com]
- 3. Methyl 3-phenylpropionate | C<sub>10</sub>H<sub>12</sub>O<sub>2</sub> | CID 7643 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Page loading... [wap.guidechem.com]
- 5. 3-Phenylpropionic acid methyl ester | 103-25-3 [chemicalbook.com]
- 6. Methyl 3-Phenylpropionate | 98% | CAS 103-25-3 [benchchem.com]
- 7. prepchem.com [prepchem.com]
- 8. static.cymitquimica.com [static.cymitquimica.com]
- 9. echemi.com [echemi.com]

- 10. fishersci.com [fishersci.com]
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